

# JH-X-119-01 experimental controls and best practices

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## Compound of Interest

Compound Name: JH-X-119-01

Cat. No.: B15606531

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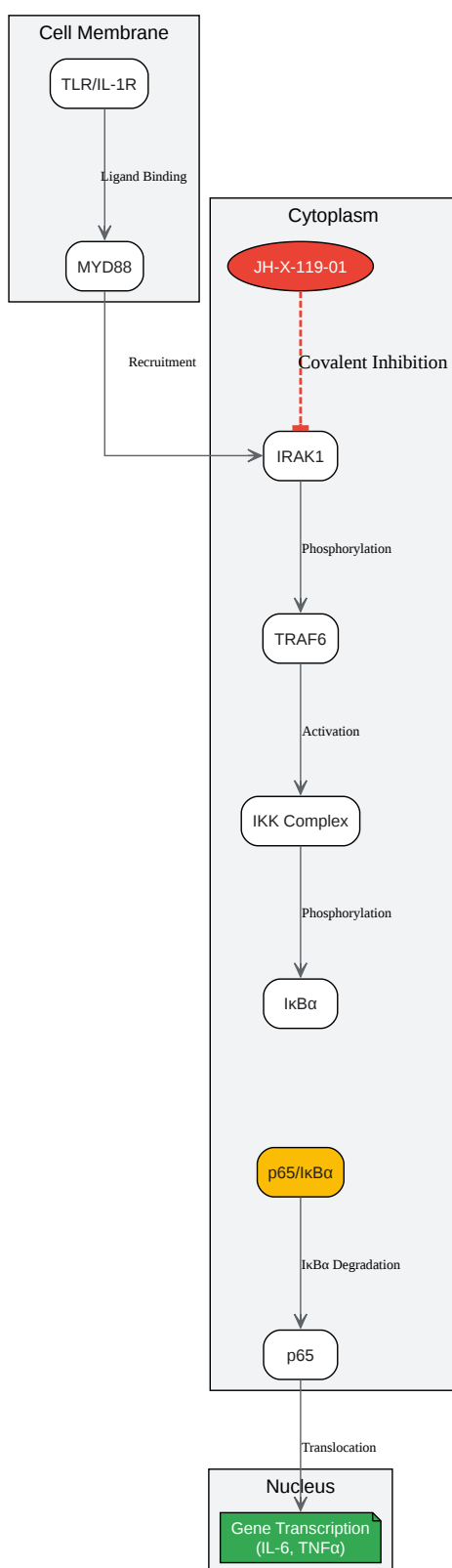
## Technical Support Center: JH-X-119-01

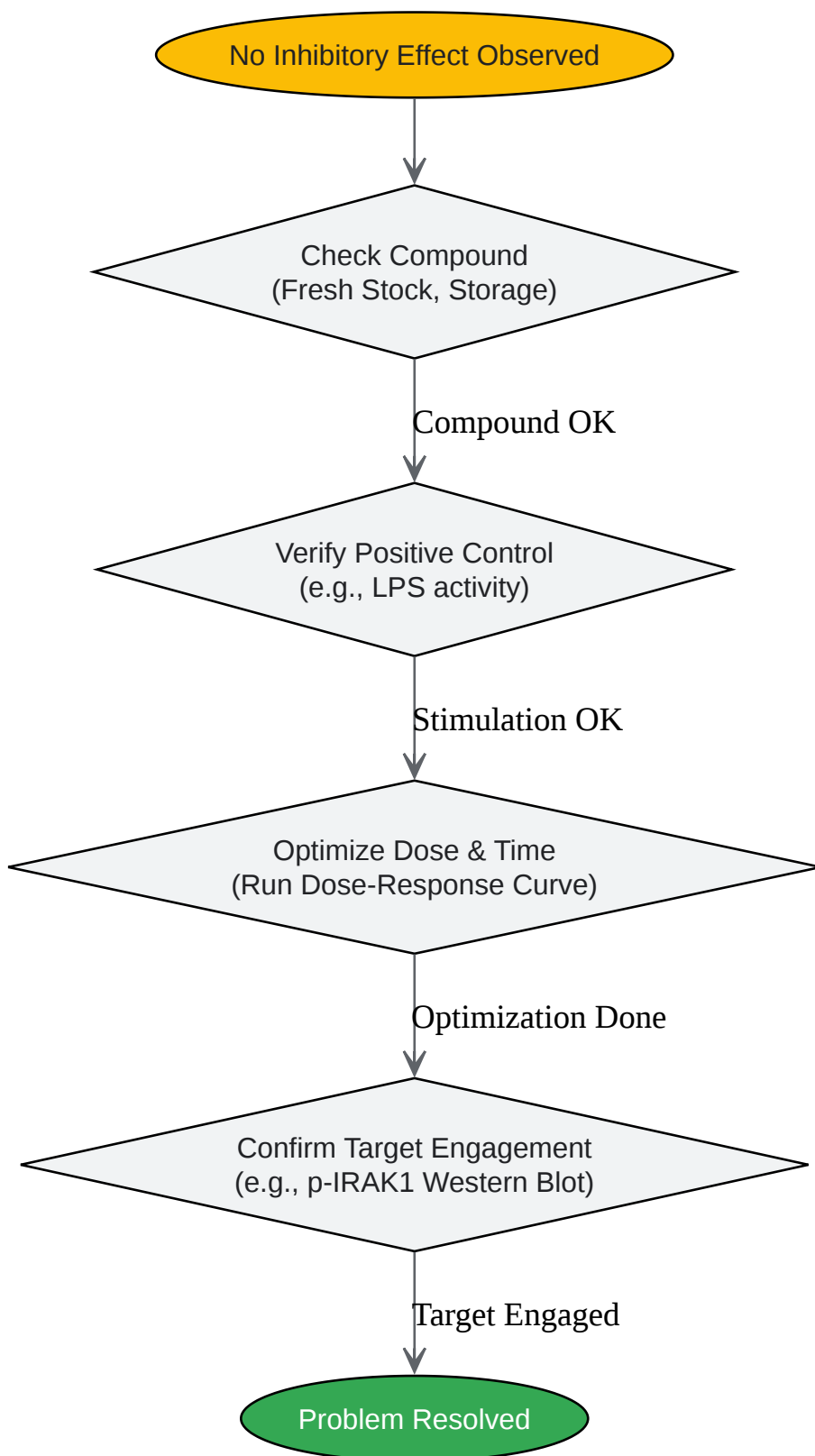
Welcome to the technical resource hub for **JH-X-119-01**. This guide provides essential information, experimental protocols, and troubleshooting advice to support researchers in utilizing this potent and selective IRAK1 inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is **JH-X-119-01** and what is its primary mechanism of action?

**JH-X-119-01** is a highly potent and selective covalent inhibitor of Interleukin-1 Receptor-Associated Kinase 1 (IRAK1), a critical serine/threonine kinase in innate immune signaling.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> It functions by irreversibly binding to a cysteine residue (C302) in the IRAK1 protein.<sup>[1]</sup><sup>[2]</sup> This covalent modification blocks the kinase activity of IRAK1, thereby inhibiting downstream signaling pathways, most notably the NF-κB pathway, which is crucial for the inflammatory response.<sup>[4]</sup><sup>[5]</sup> The compound is exceptionally selective for IRAK1 over other kinases, including the closely related IRAK4.<sup>[1]</sup><sup>[2]</sup><sup>[4]</sup>





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